

Application Notes and Protocols for Norfluoxetine-d5 Analysis

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Compound of Interest

Compound Name: Norfluoxetine-d5 Hydrochloride

Cat. No.: B602645

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This document provides detailed application notes and protocols for the sample preparation of Norfluoxetine-d5 for quantitative analysis. The following sections outline various extraction techniques, including Solid-Phase Extraction (SPE), Supported Liquid Extraction (SLE), Liquid-Liquid Extraction (LLE), and Protein Precipitation, followed by analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Introduction

Norfluoxetine is the primary active metabolite of fluoxetine, a widely prescribed selective serotonin reuptake inhibitor (SSRI). Accurate quantification of norfluoxetine levels in biological matrices is crucial for pharmacokinetic, pharmacodynamic, and toxicokinetic studies.

Norfluoxetine-d5 is a stable isotope-labeled internal standard commonly used in quantitative bioanalysis to ensure accuracy and precision. The choice of sample preparation technique is critical for removing matrix interferences and achieving the required sensitivity and selectivity. This document details several well-established methods for the extraction of Norfluoxetine-d5 from biological samples, primarily plasma and serum.

Sample Preparation Techniques

The selection of an appropriate sample preparation method depends on factors such as the desired limit of quantification, sample volume, throughput requirements, and the complexity of the biological matrix.

Solid-Phase Extraction (SPE)

SPE is a highly selective and efficient technique for sample clean-up and concentration. It involves passing the sample through a solid sorbent that retains the analyte, followed by washing to remove interferences and elution of the analyte with a suitable solvent. For Norfluoxetine-d5, mixed-mode cation exchange (MCX) and reversed-phase (C18) cartridges are commonly employed.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Supported Liquid Extraction (SLE)

SLE is a high-throughput alternative to traditional LLE. The sample is loaded onto a diatomaceous earth support, which acts as a stationary phase. An immiscible organic solvent is then used to elute the analytes, leaving behind matrix components.[\[6\]](#)

Liquid-Liquid Extraction (LLE)

LLE is a classic extraction technique that separates compounds based on their differential solubility in two immiscible liquid phases, typically an aqueous sample and an organic solvent.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Protein Precipitation

Protein precipitation is a rapid and simple method for removing proteins from biological samples, which can interfere with downstream analysis. It is often used for high-throughput screening.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Quantitative Data Summary

The following tables summarize the quantitative performance data for the different sample preparation techniques discussed.

Table 1: Solid-Phase Extraction (SPE) Performance Data

Parameter	MCX Cartridge	C18 Cartridge	Reference
Recovery	63.04% - 79.39%	95.5% (Fluoxetine), 96.9% (Norfluoxetine)	[2][3]
Linearity Range	0.20–30 ng/mL	10 - 4000 nmol/L	[2][3]
LLOQ	0.20 ng/mL	10 nmol/L	[2][3]

Table 2: Supported Liquid Extraction (SLE) Performance Data

Parameter	Value	Reference
Linearity Range	0.05-20 ng/mL	[6]
Intra-batch Accuracy (%bias)	< ± 15%	[6]
Inter-batch Accuracy (%bias)	< ± 15%	[6]
Intra-batch Precision (%CV)	< 15%	[6]
Inter-batch Precision (%CV)	< 15%	[6]

Table 3: Liquid-Liquid Extraction (LLE) Performance Data

Parameter	Value	Reference
Recovery	91% - 98%	[8]
Linearity Range	0.5-250 ng/mL	[7]
LLOQ	0.5 ng/mL	[7]
Inter-day Precision (%RSD)	< 5.1%	[7]
Inter-day Accuracy (%RE)	< 7.3%	[7]

Table 4: Protein Precipitation Performance Data

Parameter	Value	Reference
Protein Precipitation Efficiency	99.7% (with Acetonitrile)	[12] [13] [14] [15]
Linearity Range	30 - 1000 ng/mL	[12] [13] [15]
LLOQ	30 ng/mL	[12] [13] [15]

Experimental Protocols

Protocol 1: Solid-Phase Extraction (SPE) using MCX Cartridges

This protocol is based on an automated SPE technique for the extraction of fluoxetine and its metabolites from human plasma.[\[2\]](#)

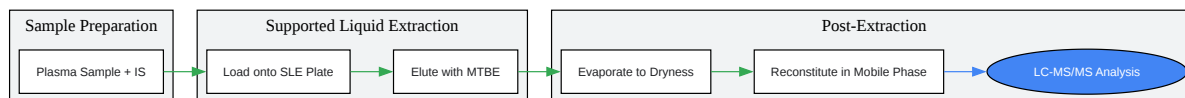
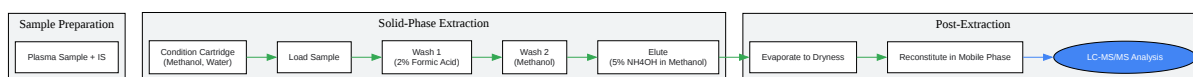
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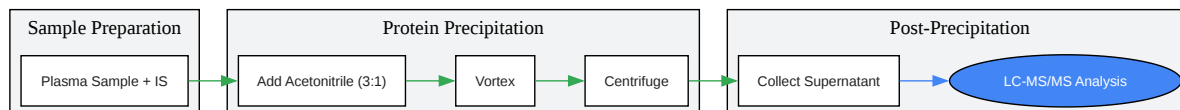
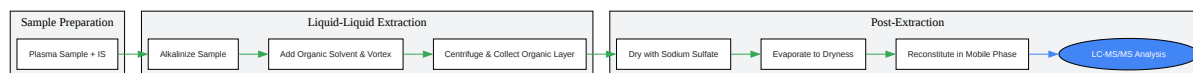
- MCX SPE Cartridges (30 mg/cc)
- Human Plasma Sample
- Norfluoxetine-d5 Internal Standard (IS)
- Methanol
- Acetonitrile
- Ammonium Hydroxide (5%)
- Formic Acid (2%)
- Nitrogen Evaporator
- Centrifuge

Procedure:

- Sample Pre-treatment: To 200 µL of plasma, add the Norfluoxetine-d5 internal standard.

- Cartridge Conditioning: Condition the MCX SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Sample Loading: Load the pre-treated plasma sample onto the conditioned cartridge.
- Washing:
 - Wash the cartridge with 1 mL of 2% formic acid in water.
 - Wash the cartridge with 1 mL of methanol.
- Elution: Elute the analytes with 1 mL of 5% ammonium hydroxide in methanol.
- Evaporation: Evaporate the eluate to dryness under a stream of nitrogen at 45°C.
- Reconstitution: Reconstitute the dried extract with 500 µL of the mobile phase for LC-MS/MS analysis.





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